

Technical Guide: Solubility Profile of N,2-Dimethyl-4-nitroaniline

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Compound of Interest

Compound Name: *N,2-Dimethyl-4-nitroaniline*

Cat. No.: *B079936*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **N,2-Dimethyl-4-nitroaniline** (also known as N,N-Dimethyl-4-nitroaniline, CAS 100-23-2). A thorough review of scientific literature and chemical databases reveals a notable scarcity of specific quantitative solubility data for this compound in common organic solvents. Consequently, this document summarizes the available qualitative solubility information and presents a detailed, robust experimental protocol for the accurate determination of its solubility. This guide is intended to be a valuable resource for professionals requiring solubility data for synthesis, purification, formulation, and other research and development activities.

Introduction to N,2-Dimethyl-4-nitroaniline

N,2-Dimethyl-4-nitroaniline is a yellow crystalline solid organic compound. Its molecular structure, featuring a nitro group and a dimethylamino group on an aniline backbone, results in a moderate polarity. This structure dictates its solubility characteristics, which are crucial for its application in various chemical processes, including its use as an intermediate in the synthesis of dyes and pigments. An understanding of its solubility in different solvents is essential for optimizing reaction conditions, selecting appropriate media for crystallization and purification, and developing formulations.

Solubility Profile

Despite its common use as a chemical intermediate, publicly available quantitative solubility data for **N,2-Dimethyl-4-nitroaniline** is limited. The information available is primarily qualitative.

Qualitative Solubility Data

General observations indicate that **N,2-Dimethyl-4-nitroaniline** exhibits moderate solubility in polar organic solvents and is poorly soluble in water. Its solubility is also noted to increase with temperature.

Solvent	Qualitative Solubility	Source
Water	Insoluble	[1] [2] [3]
Dichloromethane	Soluble	[1] [2] [3]
Ethanol	Soluble	[4]
Acetone	Soluble	[4]
Methanol (hot)	Soluble (almost transparent)	[1] [2] [3]

Factors Influencing Solubility

The solubility of **N,2-Dimethyl-4-nitroaniline** is influenced by several factors:

- Solvent Polarity: As a moderately polar molecule, it dissolves best in solvents with similar polarity.[\[4\]](#)
- Temperature: Like most solid organic compounds, its solubility in organic solvents increases with a rise in temperature.[\[4\]](#)
- pH: In aqueous solutions, the pH can affect the protonation state of the amine group, which in turn can influence its solubility.[\[4\]](#)

Experimental Protocol for Quantitative Solubility Determination

For applications requiring precise solubility values, experimental determination is necessary.

The isothermal equilibrium method (also known as the shake-flask method) is the gold standard for reliably measuring the equilibrium solubility of a crystalline compound.

Principle

A supersaturated slurry of **N,2-Dimethyl-4-nitroaniline** in the solvent of interest is agitated at a constant temperature for a sufficient period to allow the system to reach thermodynamic equilibrium. At this point, the concentration of the dissolved solute in the supernatant is constant and represents the solubility at that specific temperature.

Materials and Equipment

- **N,2-Dimethyl-4-nitroaniline** (high purity)
- Selected solvents (analytical grade or higher)
- Analytical balance
- Glass vials with screw caps
- Constant temperature shaker bath or incubator
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV/Vis spectrophotometer or HPLC)

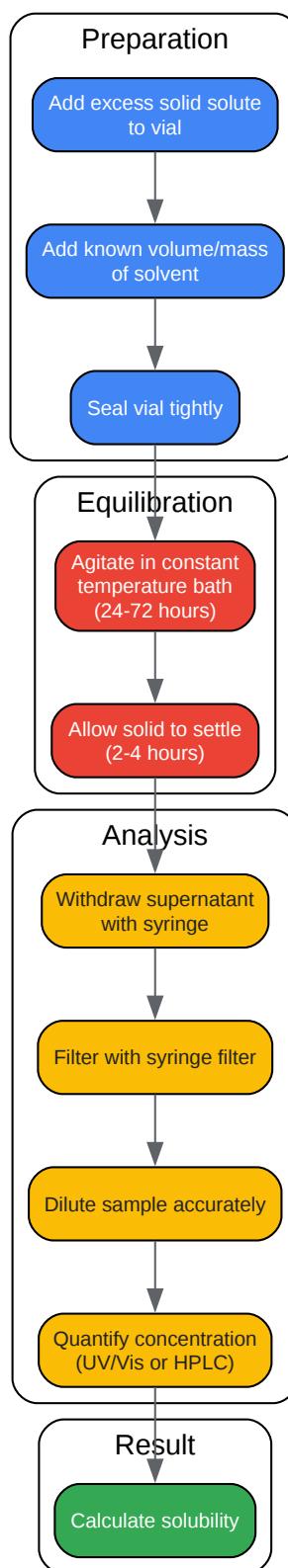
Procedure

- Preparation: Add an excess amount of solid **N,2-Dimethyl-4-nitroaniline** to a pre-weighed glass vial. The excess solid is crucial to ensure that a saturated solution is achieved.

- Solvent Addition: Add a known volume or mass of the desired solvent to the vial.
- Sealing: Tightly seal the vial to prevent any solvent evaporation during the experiment.
- Equilibration: Place the sealed vial in a constant temperature shaker bath set to the desired temperature. Agitate the slurry for a period sufficient to reach equilibrium (typically 24-72 hours). A preliminary kinetic study can determine the minimum time required to reach equilibrium.
- Sedimentation: After the equilibration period, allow the vial to stand undisturbed in a temperature-controlled environment (at the same temperature as equilibration) for at least 2-4 hours to permit the excess solid to settle.
- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe.
- Filtration: Immediately attach a syringe filter to the syringe and dispense the saturated solution into a clean, pre-weighed vial. This step is critical to remove any undissolved microparticles.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification: Analyze the concentration of **N,2-Dimethyl-4-nitroaniline** in the diluted sample using a pre-calibrated analytical method (e.g., UV/Vis spectrophotometry at its λ_{max} or HPLC with a suitable detector).
- Calculation: Back-calculate the original concentration of the saturated solution to determine the solubility. Express the solubility in desired units (e.g., g/100 mL, mol/L, or mole fraction).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the isothermal equilibrium method of solubility determination.

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Caption: Workflow for Isothermal Equilibrium Solubility Determination.

Conclusion

While there is a significant lack of quantitative solubility data for **N,2-Dimethyl-4-nitroaniline** in the public domain, its qualitative behavior indicates good solubility in polar organic solvents and poor solubility in water. For applications in chemical synthesis, purification, and formulation where precise solubility is critical, it is strongly recommended that experimental determination be performed. The isothermal equilibrium method detailed in this guide provides a reliable and robust framework for obtaining this essential data.

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